

Comprehensive Technical Guide: Methyl 3-tert-butyl-4-hydroxybenzoate

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Compound of Interest

Compound Name: *Methyl 3-tert-butyl-4-hydroxybenzoate*

CAS No.: *39778-63-7*

Cat. No.: *B1356400*

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Executive Summary & Chemical Identity

Methyl 3-tert-butyl-4-hydroxybenzoate (often referred to as the mono-tert-butyl derivative of Methyl Paraben) is a lipophilic, hindered phenolic compound. It serves as a critical intermediate in the synthesis of complex antioxidants and pharmaceutical agents. Structurally, it combines the ester functionality of methyl 4-hydroxybenzoate with a bulky tert-butyl group at the ortho position relative to the hydroxyl group. This steric hindrance modulates the reactivity of the phenolic hydroxyl, enhancing its radical-scavenging stability compared to the unhindered parent compound.

Chemical Structure & Identifiers

Property	Detail
IUPAC Name	Methyl 3-(1,1-dimethylethyl)-4-hydroxybenzoate
Common Names	3-tert-butyl-4-hydroxybenzoic acid methyl ester; Mono-t-butyl methyl paraben
Molecular Formula	C ₁₂ H ₁₆ O ₃
Molecular Weight	208.25 g/mol
Core Moiety	Hindered Phenol / Benzoate Ester
Key Functional Groups	Phenolic -OH (sterically hindered), Methyl Ester, tert-Butyl

Physicochemical Properties

The introduction of the tert-butyl group significantly alters the physicochemical profile of the parent methyl paraben, increasing lipophilicity and reducing the acidity of the phenolic proton.

Fundamental Constants (Experimental & Predicted)

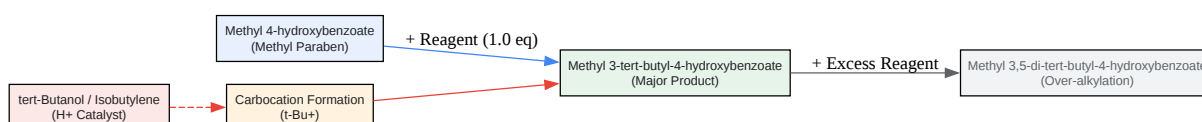
Parameter	Value (Approx./Range)	Significance
Melting Point	65 – 72 °C	Solid at room temperature; lower than parent paraben due to symmetry disruption.
Boiling Point	~290 – 300 °C (at 760 mmHg)	High boiling point necessitates vacuum distillation for purification.
LogP (Octanol/Water)	~3.5 – 3.8	Highly lipophilic; suitable for lipid-based formulations or membrane permeation.
pKa (Phenolic)	~8.5 – 9.0	Less acidic than methyl paraben (pKa ~8.4) due to electron-donating alkyl group.
Solubility	Soluble in alcohols, ethers, CHCl ₃ ; Insoluble in water.	Requires organic solvents for reaction and extraction.

Synthesis & Production Protocols

The synthesis of **Methyl 3-tert-butyl-4-hydroxybenzoate** is typically achieved via the Friedel-Crafts alkylation of Methyl 4-hydroxybenzoate (Methyl Paraben) using a tert-butyl source (isobutylene or tert-butanol) and an acid catalyst.

Mechanistic Pathway

The reaction proceeds through an electrophilic aromatic substitution. The bulky tert-butyl carbocation attacks the ortho position relative to the activating hydroxyl group. Control of stoichiometry is critical to prevent over-alkylation to the 3,5-di-tert-butyl derivative.



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Figure 1: Synthetic pathway for the mono-alkylation of Methyl Paraben. Strict stoichiometric control favors the mono-substituted product.

Experimental Protocol: Selective Mono-Alkylation

Objective: Synthesize **Methyl 3-tert-butyl-4-hydroxybenzoate** with >90% selectivity.

Reagents:

- Methyl 4-hydroxybenzoate (15.2 g, 100 mmol)
- tert-Butanol (7.4 g, 100 mmol) or Isobutylene gas
- Sulfuric Acid (98%, 1.0 mL) or Methanesulfonic acid
- Solvent: Dichloromethane (DCM) or Glacial Acetic Acid

Step-by-Step Procedure:

- Dissolution: In a 250 mL round-bottom flask equipped with a magnetic stir bar and reflux condenser, dissolve Methyl 4-hydroxybenzoate in 50 mL of solvent (DCM).
- Catalyst Addition: Cool the solution to 0–5 °C in an ice bath. Add the acid catalyst dropwise to prevent exotherms.
- Alkylation:
 - Method A (t-Butanol): Add tert-butanol dropwise over 30 minutes.
 - Method B (Isobutylene): Bubble isobutylene gas slowly into the solution until 1.0 equivalent is absorbed (monitor by weight).
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:Ethyl Acetate 8:2) or HPLC. The mono-product typically appears as a spot less polar than the starting material but more polar than the di-tert-butyl byproduct.
- Quenching: Quench the reaction with 50 mL of saturated NaHCO₃ solution.

- Work-up: Extract the organic layer, wash with water (2 x 50 mL) and brine (1 x 50 mL). Dry over anhydrous Na_2SO_4 .
- Purification: Concentrate the solvent in vacuo. Recrystallize the crude solid from aqueous methanol or hexane to remove unreacted starting material and traces of the di-tert-butyl derivative.

Analytical Characterization

Confirming the structure requires distinguishing the mono-substituted product from the starting material and the di-substituted impurity.

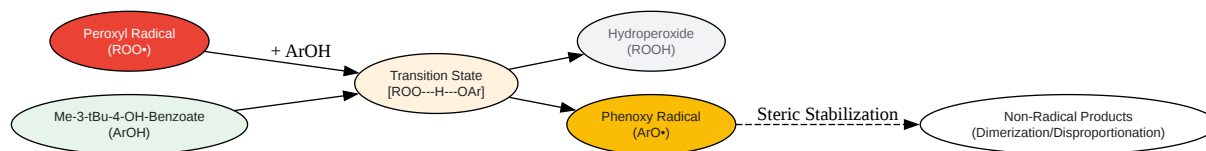
Technique	Expected Signals / Characteristics
^1H NMR (CDCl_3 , 400 MHz)	δ 1.42 (s, 9H): tert-Butyl group. δ 3.89 (s, 3H): Methyl ester ($-\text{OCH}_3$). δ 5.40 (s, 1H): Phenolic -OH (exchangeable). δ 6.75 (d, $J=8.4$ Hz, 1H): Aromatic H at C5. δ 7.80 (dd, $J=8.4, 2.0$ Hz, 1H): Aromatic H at C6. δ 7.95 (d, $J=2.0$ Hz, 1H): Aromatic H at C2.
IR Spectroscopy	3300-3400 cm^{-1} : O-H stretch (hindered phenol).1715 cm^{-1} : C=O stretch (ester).2960 cm^{-1} : C-H stretch (aliphatic t-butyl).
Mass Spectrometry (GC-MS)	m/z 208 $[\text{M}]^+$: Molecular ion. m/z 193 $[\text{M}-\text{CH}_3]^+$: Loss of methyl from t-butyl (characteristic of t-butyl aromatics).

Applications in Drug Development & Research

Methyl 3-tert-butyl-4-hydroxybenzoate is primarily utilized as a functional building block and a mechanistic probe in antioxidant research.

Antioxidant Mechanism (HAT vs. SET)

The compound acts as a chain-breaking antioxidant. The bulky tert-butyl group stabilizes the phenoxy radical formed after hydrogen atom transfer (HAT).



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Figure 2: Hydrogen Atom Transfer (HAT) mechanism. The tert-butyl group sterically protects the phenoxy radical, preventing rapid propagation.

Pharmaceutical Intermediate

- **Lipid-Lowering Agents:** Used in the synthesis of fibrate analogues where increased lipophilicity is required.
- **Anti-Inflammatory Drugs:** Precursor for dual antioxidant/anti-inflammatory candidates designed to mitigate oxidative stress in tissue.
- **Polymer Stabilizers:** Acts as a non-discoloring stabilizer for polyolefins, often serving as a model compound to test the efficacy of mono-hindered vs. di-hindered phenolic esters.

Safety & Handling Guidelines

While structurally related to food-grade preservatives (parabens) and antioxidants (BHT), this specific derivative should be handled with standard laboratory precautions for irritants.

- **Hazard Classification:** Skin Irrit. 2 (H315), Eye Irrit. 2A (H319).
- **Handling:** Use chemical-resistant gloves (Nitrile) and safety goggles. Avoid inhalation of dust.
- **Storage:** Store in a cool, dry place away from strong oxidizing agents. The compound is stable under normal conditions but may discolor upon prolonged exposure to light and air due to slow oxidation of the phenol.

References

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